

Comparison of 3,4-Dimethylfuran to other furan isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethylfuran

Cat. No.: B029692

[Get Quote](#)

An In-depth Technical Guide to the Core Properties of **3,4-Dimethylfuran** and Its Isomers for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive comparison of **3,4-Dimethylfuran** with its isomers: 2,3-Dimethylfuran, 2,5-Dimethylfuran, 2-methylfuran, and 3-methylfuran. The document covers their physicochemical properties, spectroscopic data, synthesis methodologies, reactivity, and biological activities, with a focus on providing quantitative data and detailed experimental insights.

Physicochemical Properties

The physicochemical properties of furan isomers are critical for their application in research and drug development, influencing factors such as solubility, volatility, and membrane permeability. A comparative summary of these properties is presented in Table 1.

Property	3,4-Dimethylfuran	2,3-Dimethylfuran	2,5-Dimethylfuran	2-Methylfuran	3-Methylfuran
Molecular Formula	C ₆ H ₈ O	C ₆ H ₈ O	C ₆ H ₈ O	C ₅ H ₆ O	C ₅ H ₆ O
Molecular Weight (g/mol)	96.13[1][2][3]	96.13[4][5]	96.13[6]	82.10	82.10
Boiling Point (°C)	103-104 (est.)[7]	94-95[4]	92-94[6]	63-66	65-66
Melting Point (°C)	N/A	-62.8 (est.)[4]	-62	-88.7	-94.28 (est.)
Density (g/mL at 25°C)	0.9 (est.)[1]	0.91[4][8][9][10]	0.903	0.91	0.92
Refractive Index (n _{20/D})	1.451 (est.)[1]	1.443[4][8][9][10][11]	1.441	1.433	1.431-1.433
Vapor Pressure (mmHg at 25°C)	37.8 (est.)[1][7]	41.3[4]	57.1	139	161
Solubility in Water	956.1 mg/L (est.)[7]	Insoluble[4][9][10]	Slightly miscible	0.3 g/100 mL	Insoluble

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of furan isomers. The following tables summarize the key spectroscopic data for each compound.

¹H and ¹³C NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

Table 2: ^1H NMR Spectroscopic Data (CDCl_3)

Compound	Proton	Chemical Shift (δ , ppm)
3,4-Dimethylfuran	H-2, H-5	~7.0
	-CH ₃	~1.9
2,3-Dimethylfuran	H-5	~7.0
	H-4	~6.1
	2-CH ₃	~2.2
	3-CH ₃	~1.9
2,5-Dimethylfuran	H-3, H-4	5.81[12]
	-CH ₃	2.23[12]
2-Methylfuran	H-5	~7.25
	H-4	~6.23
	H-3	~5.93
	-CH ₃	~2.26
3-Methylfuran	H-2	~7.2
	H-5	~7.1
	H-4	~6.2
	-CH ₃	~2.0

Table 3: ^{13}C NMR Spectroscopic Data (CDCl_3)

Compound	Carbon	Chemical Shift (δ , ppm)
3,4-Dimethylfuran	C-2, C-5	~138
C-3, C-4	~117	
-CH ₃	~10	
2,3-Dimethylfuran	C-2	~145
C-5	~138	
C-4	~115	
C-3	~110	
2-CH ₃	~13	
3-CH ₃	~9	
2,5-Dimethylfuran	C-2, C-5	150.18[12]
C-3, C-4	106.02[12]	
-CH ₃	13.44[12]	
2-Methylfuran	C-2	~151
C-5	~142	
C-4	~110	
C-3	~106	
-CH ₃	~13	
3-Methylfuran	C-3	~123
C-2	~140	
C-5	~138	
C-4	~110	
-CH ₃	~11	

Infrared (IR) Spectroscopy and Mass Spectrometry (MS)

IR spectroscopy helps identify functional groups, while MS provides information on the molecular weight and fragmentation patterns.

Table 4: Key IR Absorptions and Mass Spectrometry Data

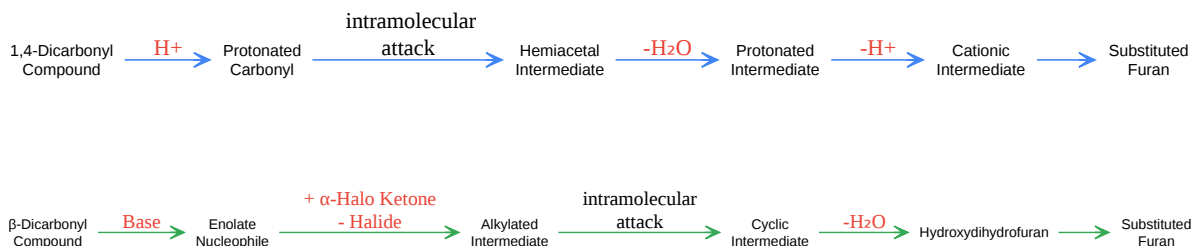
Compound	Key IR Bands (cm ⁻¹)	Molecular Ion (m/z)
3,4-Dimethylfuran	C-H (aromatic), C=C, C-O	96
2,3-Dimethylfuran	C-H (aromatic), C=C, C-O	96
2,5-Dimethylfuran	C-H (aromatic), C=C, C-O	96
2-Methylfuran	C-H (aromatic), C=C, C-O	82
3-Methylfuran	C-H (aromatic), C=C, C-O	82

Synthesis of Furan Isomers

The synthesis of substituted furans is a cornerstone of heterocyclic chemistry. The Paal-Knorr and Feist-Benary syntheses are two of the most common and versatile methods.

Paal-Knorr Furan Synthesis

The Paal-Knorr synthesis involves the acid-catalyzed cyclization and dehydration of a 1,4-dicarbonyl compound to form a furan ring.^[13] This method is highly effective for preparing a wide variety of substituted furans.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4-Dimethylfuran | CAS#:20843-07-6 | Chemsrsc [chemsrc.com]
- 2. 3,4-Dimethylfuran | C₆H₈O | CID 34338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. chembk.com [chembk.com]
- 5. 2,3-Dimethylfuran | C₆H₈O | CID 34337 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2,5-Dimethylfuran | C₆H₈O | CID 12266 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3,4-dimethyl furan, 20843-07-6 [thegoodscentcompany.com]
- 8. 2,3-Dimethylfuran 99 14920-89-9 [sigmaaldrich.com]
- 9. 2,3-DIMETHYLFURAN | 14920-89-9 [chemicalbook.com]
- 10. 2,3-DIMETHYLFURAN | 14920-89-9 [chemicalbook.com]
- 11. 2,3-Dimethylfuran, 99% 5 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 12. chemsynthesis.com [chemsynthesis.com]
- 13. scilit.com [scilit.com]
- To cite this document: BenchChem. [Comparison of 3,4-Dimethylfuran to other furan isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029692#comparison-of-3-4-dimethylfuran-to-other-furan-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com